

A Comparative Analysis of Hierochin D and Hierochin B for Researchers

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Compound of Interest

Compound Name: Hierochin D

Cat. No.: B12984507

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This guide provides a detailed comparison of **Hierochin D** and Hierochin B, two structurally related neolignans of interest to the scientific community. This document is intended for researchers, scientists, and professionals in drug development, offering a side-by-side look at their chemical properties, known biological activities, and the experimental methods used to evaluate them. While direct comparative studies are limited, this guide synthesizes the available data to inform future research directions.

Chemical and Physical Properties

Hierochin D and Hierochin B share a core 2,3-dihydrobenzofuran structure but differ in their substitution patterns, which influences their physicochemical properties. Hierochin B possesses additional methoxy groups, contributing to a higher molecular weight and potentially altered solubility and bioavailability.

Property	Hieroquin D	Hieroquin B
Molecular Formula	C ₁₉ H ₂₀ O ₆ [1]	C ₂₁ H ₂₄ O ₆ [2]
Molecular Weight	344.36 g/mol [1]	372.4 g/mol [2]
Source	Anastatica hierochuntica, Rehmannia glutinosa [1] [3]	Anastatica hierochuntica [2]
CAS Number	155759-02-7 [1]	Not available
IUPAC Name	(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-5-[(E)-3-hydroxyprop-1-enyl]-2,3-dihydro-1-benzofuran-7-ol [1]	(E)-3-[(2S,3R)-2-(3,4-dimethoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-yl]prop-2-en-1-ol [2]

Comparative Biological Activities

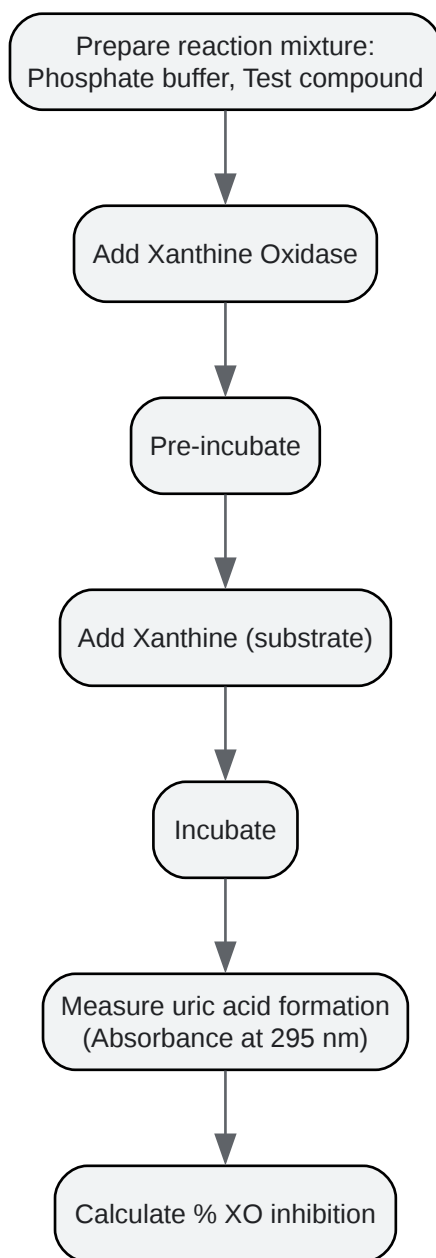
Currently, there is a notable disparity in the available biological data for **Hieroquin D** and Hieroquin B. Hieroquin B has been investigated for its anti-inflammatory and enzyme inhibitory potential, whereas quantitative data on the bioactivity of **Hieroquin D** is not readily available in the public domain.

Biological Activity	Hieroquin D	Hieroquin B
Anti-inflammatory Activity	Data not available	Mentioned to inhibit nitric oxide (NO) production, a key mediator in inflammation.[4][5]
Enzyme Inhibition	Data not available	Investigated as a potential xanthine oxidase inhibitor through in silico docking studies.[6]
Antioxidant Activity	Data not available	The class of neolignans is known for antioxidant properties, but specific data for Hieroquin B is limited.
Other Activities	Data not available	Predicted to have the ability to cross the blood-brain barrier.

Signaling Pathways

The signaling pathways modulated by **Hieroquin D** and Hieroquin B are not yet fully elucidated. However, based on their structural class (neolignans and dihydrobenzofuran derivatives) and the known activities of similar compounds, it is plausible that they may influence key inflammatory pathways such as NF- κ B and MAPK.

Hieroquin B's reported inhibition of nitric oxide production suggests an interaction with the iNOS (inducible nitric oxide synthase) pathway, which is often regulated by NF- κ B.



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